

Application Notes and Protocols for Hg-10-102-01 Stock Solution Preparation

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Compound of Interest

Compound Name: Hg-10-102-01

Cat. No.: B607943

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These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **Hg-10-102-01**, a potent and selective inhibitor of Leucine-Rich Repeat Kinase 2 (LRRK2).

Compound Information

Hg-10-102-01 is a brain-penetrable LRRK2 inhibitor investigated for its potential in Parkinson's disease research.^{[1][2]} It selectively inhibits both wild-type LRRK2 and the G2019S mutant, which is commonly associated with the disease.^{[1][3][4]}

Table 1: Physicochemical Properties of **Hg-10-102-01**

Property	Value	Reference
Molecular Formula	C ₁₇ H ₂₀ ClN ₅ O ₃	[2][5][6]
Molecular Weight	377.83 g/mol	[5][6]
CAS Number	1351758-81-0	[2][5]
Appearance	Off-white to crystalline solid	[2]
Purity	≥98%	[2]

Solubility Data

Hg-10-102-01 exhibits solubility in various organic solvents, with Dimethyl Sulfoxide (DMSO) being the most common and effective for preparing high-concentration stock solutions.[\[1\]](#)[\[2\]](#)[\[5\]](#)

Table 2: Solubility of **Hg-10-102-01** in Common Solvents

Solvent	Solubility	Reference
DMSO	≥ 50 mg/mL (132.33 mM)	[1] [5]
DMF	10 mg/mL	[2]
Ethanol	0.3 mg/mL	[2]
DMSO:PBS (pH 7.2) (1:4)	0.2 mg/mL	[2]
Water	Insoluble	[7]

Experimental Protocol: Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Hg-10-102-01** in DMSO. This is a common starting concentration for in vitro experiments.

Materials:

- **Hg-10-102-01** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or vials (amber or covered in foil)
- Calibrated micropipettes
- Vortex mixer
- Sonicator (optional, but recommended)[\[5\]](#)

- Analytical balance

Procedure:

- Equilibrate: Allow the vial of **Hg-10-102-01** powder to reach room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **Hg-10-102-01** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.7783 mg of the compound.
- Solvent Addition: Add the calculated volume of DMSO to the vial containing the **Hg-10-102-01** powder. For 3.7783 mg, add 1 mL of DMSO.
- Dissolution:
 - Cap the vial tightly.
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonication is recommended to aid dissolution.[\[5\]](#)
- Visual Inspection: Visually inspect the solution to ensure that the compound has completely dissolved and the solution is clear.
- Aliquoting and Storage:
 - For ease of use and to avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes.
 - Store the aliquots in tightly sealed amber vials or tubes wrapped in foil to protect from light.
 - For long-term storage, store the stock solution at -80°C. For short-term storage, -20°C is acceptable.[\[1\]](#)[\[5\]](#)

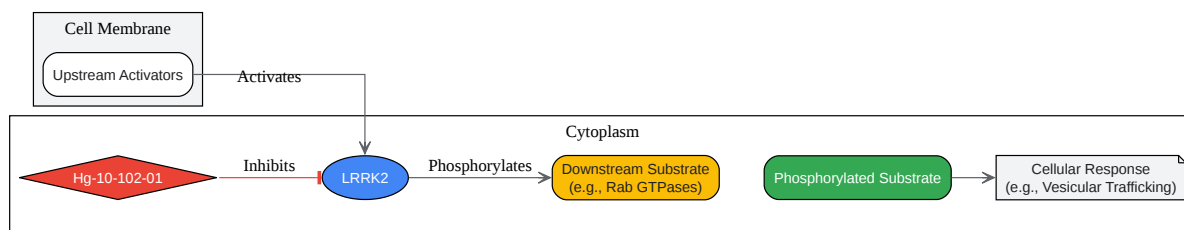
Table 3: Reconstitution Table for Preparing Various Molarities of **Hg-10-102-01** in DMSO

Desired Concentration	Volume of DMSO for 1 mg	Volume of DMSO for 5 mg	Volume of DMSO for 10 mg
1 mM	2.6467 mL	13.2335 mL	26.4669 mL
5 mM	0.5293 mL	2.6467 mL	5.2934 mL
10 mM	0.2647 mL	1.3233 mL	2.6467 mL
50 mM	0.0529 mL	0.2647 mL	0.5293 mL

This table is adapted from vendor-provided data.[\[5\]](#)

Signaling Pathway and Experimental Workflow

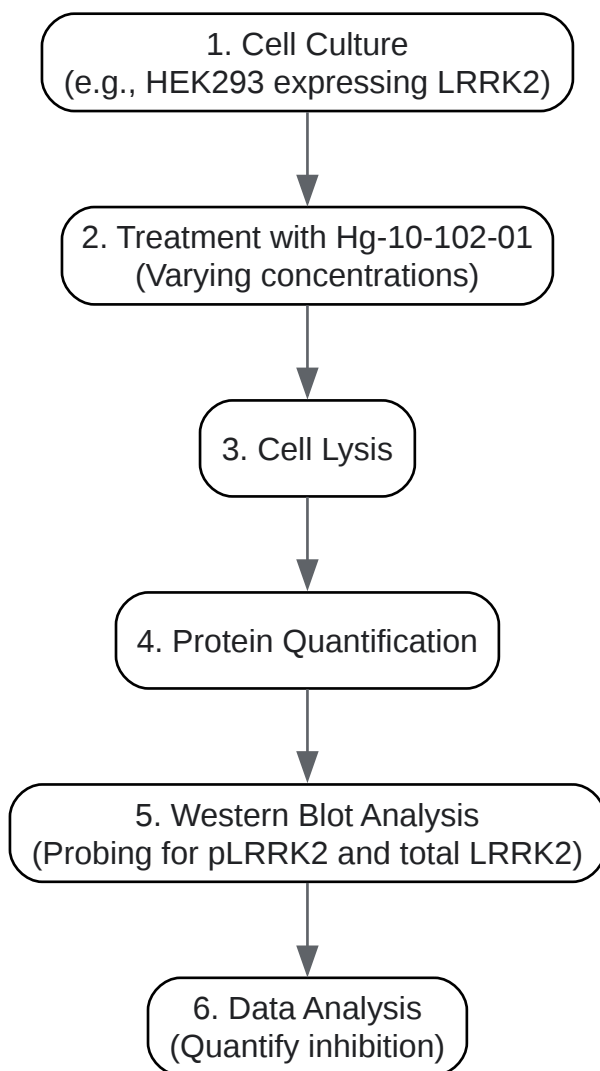
Hg-10-102-01 acts as an inhibitor of LRRK2, a key kinase in a signaling pathway implicated in Parkinson's disease. Inhibition of LRRK2 can prevent the phosphorylation of its downstream targets.



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Caption: LRRK2 Inhibition by **Hg-10-102-01**

The following diagram illustrates a typical experimental workflow for evaluating the efficacy of **Hg-10-102-01** in a cell-based assay.



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Caption: Cell-Based Assay Workflow

Storage and Stability

Proper storage of **Hg-10-102-01**, both in its solid form and in solution, is critical to maintain its activity and ensure experimental reproducibility.

Table 4: Storage Recommendations

Form	Storage Temperature	Duration	Reference
Powder	-20°C	3 years	[5]
In Solvent (e.g., DMSO)	-80°C	1 year	[5]

Important Considerations:

- **Hygroscopic Nature of DMSO:** DMSO is hygroscopic and can absorb moisture from the air, which may impact the solubility of **Hg-10-102-01**. It is recommended to use newly opened or properly stored anhydrous DMSO for preparing stock solutions.[1]
- **Freeze-Thaw Cycles:** Avoid repeated freeze-thaw cycles of the stock solution as this can lead to degradation of the compound. Aliquoting into single-use volumes is highly recommended.
- **Light Sensitivity:** Protect the compound, both in solid form and in solution, from light to prevent photodegradation. Use amber vials or wrap containers with aluminum foil.

By following these guidelines, researchers can ensure the accurate and effective use of **Hg-10-102-01** in their experimental settings.

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